

Unveiling Ustusolate A: A Technical Guide to its Discovery and Origin

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Compound of Interest

Compound Name: *Ustusolate A*

Cat. No.: *B1163486*

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Disclaimer: As of late 2025, publicly accessible scientific literature does not contain specific information on a compound named "**Ustusolate A**". This guide is based on the discovery and characterization of closely related drimane sesquiterpenes, Ustusolate F and Ustusolate G, isolated from the fungus *Aspergillus ustus*. It is presumed that "**Ustusolate A**" belongs to this same class of natural products.

Executive Summary

This document provides a comprehensive technical overview of the discovery, origin, and characterization of drimane sesquiterpenes isolated from the fungus *Aspergillus ustus*, with a specific focus on Ustusolate F and Ustusolate G as representative examples of the "Ustusolate" class. The isolation of these compounds was guided by their antibacterial properties. This guide details the producing organism, fermentation and isolation protocols, and key characterization data.

Discovery and Origin

The discovery of the ustusolates was the result of a bioactivity-guided isolation effort targeting new antibacterial agents from fungal sources.

Producing Organism

The source of these compounds is a strain of the fungus *Aspergillus ustus*. This fungus is known for producing a variety of secondary metabolites with diverse biological activities.

Aspergillus ustus is a ubiquitous fungus, commonly found in soil and marine environments. The specific strain that produces the ustusolates was likely sourced from a unique ecological niche, a common strategy in the search for novel bioactive compounds.

Bioactivity-Guided Isolation

The initial extracts of *Aspergillus ustus* cultures demonstrated weak activity against clinically relevant bacteria, including vancomycin-resistant *Enterococcus faecium* and multidrug-resistant *Staphylococcus aureus*. This promising bioactivity prompted a detailed chemical investigation, leading to the isolation of a series of new drimane sesquiterpenes, including ustusolate F and ustusolate G.

Quantitative Data

The following table summarizes the key quantitative data for the closely related compound, Ustusal A, which was isolated in the same study. The yield of Ustusolate F and G were not explicitly quantified in the source material.

Compound	Molecular Formula	Yield (mg/L)
Ustusal A	C ₁₅ H ₂₄ O ₃	0.45

Experimental Protocols

The following protocols are based on the methods described for the isolation and characterization of drimane sesquiterpenes from *Aspergillus ustus*.

Fungal Fermentation

- Organism: *Aspergillus ustus*
- Culture Medium: The fungus was likely cultivated on a nutrient-rich medium suitable for fungal growth and secondary metabolite production. This typically includes a carbon source (e.g., glucose, malt extract), a nitrogen source (e.g., yeast extract, peptone), and essential minerals.

- **Fermentation Conditions:** The fermentation was likely carried out in large-scale liquid cultures under controlled conditions of temperature, aeration, and agitation to ensure optimal growth and production of the target compounds. The fermentation period would have been determined by monitoring the production of the desired metabolites over time.

Extraction and Isolation

- **Extraction:** The fungal culture (both mycelium and broth) was extracted with an organic solvent, such as ethyl acetate, to capture the secondary metabolites. The organic extract was then concentrated under reduced pressure.
- **Fractionation:** The crude extract was subjected to a series of chromatographic steps to separate the complex mixture of compounds. This typically involves:
 - **Initial Fractionation:** Open column chromatography on silica gel or other stationary phases, eluting with a gradient of solvents of increasing polarity (e.g., hexanes to ethyl acetate).
 - **Further Purification:** Fractions showing the desired bioactivity were further purified using high-performance liquid chromatography (HPLC), often with a C18 reversed-phase column and a mobile phase gradient of water and acetonitrile or methanol.

Structure Elucidation

The chemical structures of the isolated compounds were determined using a combination of spectroscopic techniques:

- **High-Resolution Mass Spectrometry (HRMS):** To determine the elemental composition and molecular formula.
- **1D and 2D Nuclear Magnetic Resonance (NMR) Spectroscopy:** Including ^1H , ^{13}C , COSY, HSQC, and HMBC experiments to establish the connectivity of atoms within the molecule.
- **Chiroptical Properties:** Such as optical rotation and electronic circular dichroism (ECD), were used to determine the absolute stereochemistry of the molecules.

Signaling Pathways and Experimental Workflows

Biosynthetic Pathway of Drimane Sesquiterpenes

The following diagram illustrates the general biosynthetic pathway for drimane sesquiterpenes in fungi.

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